

Application Note: Handling and Storage of 4-Amino-4-methylpentan-2-ol

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Compound of Interest

Compound Name: 4-Amino-4-methylpentan-2-ol

CAS No.: 4404-98-2

Cat. No.: B1295098

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Chemical Identity & Physiochemical Profile

Before handling, verify the identity of your material.^{[1][2]} Confusion with 4-Methyl-2-pentanol (MIBC) or Diacetone alcohol is a common error that can lead to reaction failure or safety incidents.^{[1][2]}

Property	Specification	Notes for Researchers
Chemical Name	4-Amino-4-methylpentan-2-ol	Also known as Diacetone alcohol amine (derivative).[1][2]
CAS Number	4404-98-2	CRITICAL: Do not confuse with 108-11-2 (MIBC).[1][2]
Molecular Formula	C ₆ H ₁₅ NO	MW: 117.19 g/mol
Structure	Sterically hindered primary amine	The amine is attached to a tertiary carbon, reducing nucleophilicity but maintaining basicity.[2]
Physical State	Viscous Liquid / Low-Melting Solid	High solubility in water (approx. 210 g/L).[1][2][3]
Basicity	Basic (Amine functionality)	Reacts exothermically with acids.[1][2]

Safety Assessment (HSE Profile)

Expert Insight: While specific toxicological data for this isomer is sparse, its functional groups (amino + hydroxyl) dictate its hazard profile.[1][2] Treat it as a Corrosive/Irritant until proven otherwise.[1][2]

Hazard Logic (The "Why") [2]

- Amine Group (-NH₂): Responsible for high pH and potential tissue damage (chemical burns). [1][2] It is the primary site for "air sensitivity" (CO₂ absorption).[1][2]
- Hydroxyl Group (-OH): Increases polarity and water solubility, facilitating rapid skin absorption.[1][2]
- Steric Hindrance: While the methyl groups at position 4 reduce the rate of some reactions, they do not prevent acid-base neutralization or carbamate formation.[1][2]

GHS Classification (Inferred High-Risk)[1][2]

- H314/H315: Causes skin irritation/burns.[1][2]
- H319: Causes serious eye irritation.[1][2][4]
- H335: May cause respiratory irritation (amine vapors).[1][2]

Storage Protocols: The "Zero-Atmosphere" Standard

The primary degradation pathway for **4-Amino-4-methylpentan-2-ol** is atmospheric carbonation.[1][2] The amine group reacts with atmospheric CO₂ to form carbamates or carbonate salts, often observed as a white crust forming on the container threads.[1][2]

Protocol A: Long-Term Storage (>1 Week)

- Container Selection: Use borosilicate glass or high-density polyethylene (HDPE).[1][2] Avoid aluminum or reactive metals.[1][2]
- Headspace Management:
 - Purge: Every time the container is opened, the headspace must be backfilled with dry Nitrogen (N₂) or Argon.[1][2]
 - Seal: Use Parafilm® or a secondary Teflon tape seal around the cap threads to prevent diffusion.[1][2]
- Temperature: Store at 2°C – 8°C. Lower temperatures reduce the kinetic rate of oxidation and CO₂ absorption.[1][2]

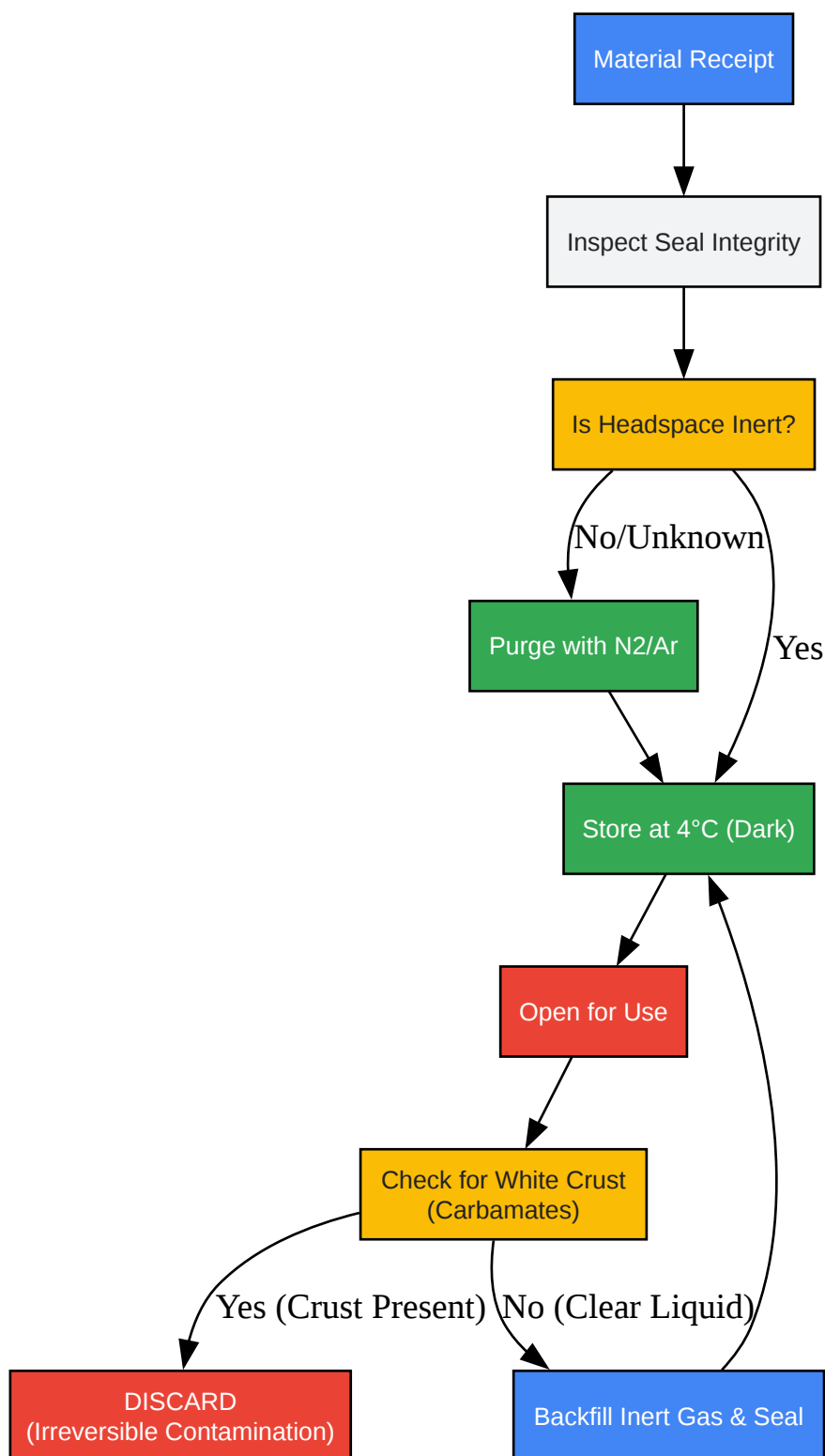
Protocol B: "Working Aliquot" System

Do not repeatedly open the bulk bottle.

- Transfer a weekly supply into a smaller, desiccated vial under an inert atmosphere.
- Use this "working stock" for daily experiments.

- If the working stock develops a crust or cloudiness, discard it.[1][2] Do not attempt to filter and reuse, as the molarity has shifted.[1][2]

Decision Logic: Storage Integrity



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Figure 1: Decision tree for maintaining chemical integrity during storage and usage cycles.

Handling & Manipulation Protocols

Transfer Techniques[2]

- Viscosity Warning: Amino alcohols can be viscous.[1][2] Use wide-bore pipette tips or positive displacement pipettes for accurate volumetric transfer.[1][2]
- Avoid Syringes with Rubber Plungers: The amine may swell or degrade standard rubber seals over time.[1][2] Use all-plastic or glass syringes.[1][2]

Reaction Setup (Quenching & Workup)

When using this compound as a reagent or intermediate:

- Exotherm Control: If neutralizing with acid, add the acid dropwise to the amine solution at 0°C. The heat of neutralization is significant.[1][2]
- Aqueous Workup: Due to high water solubility (210 g/L), extracting this compound from water into organic solvents (like DCM or Ethyl Acetate) is difficult.[1][2]
 - Solution: Saturate the aqueous phase with NaCl (salting out) and perform multiple extractions, or use a continuous extractor.[1][2]

Analytical Verification (Self-Validating System)

Before committing the material to a high-value synthesis, validate its purity.[1][2]

Method	Checkpoint	Acceptance Criteria
Visual	Clarity	Must be clear/colorless. Yellowing indicates oxidation; Solids indicate carbonation.[1] [2]
^1H NMR	Purity	Check integration of the Methyl groups (approx 1.2 ppm) vs. the CH_2 backbone. Look for broad peaks indicating water/carbonate exchange.[1] [2]
Titration	Amine Content	Titrate with 0.1N HCl using Methyl Red indicator to confirm amine molarity matches theoretical MW.

References

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